

# Personal protective equipment for handling DA-302168S

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## Compound of Interest

Compound Name: DA-302168S

Cat. No.: B15569558

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## Essential Safety and Handling Guide for DA-302168S

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This guide provides essential safety and logistical information for handling **DA-302168S**, a novel, orally active small-molecule glucagon-like peptide-1 receptor (GLP-1R) agonist.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this compound. **DA-302168S** is currently undergoing phase II clinical trials for the management of type 2 diabetes and obesity.[\[2\]](#)

### Chemical and Physical Properties

A clear understanding of the compound's properties is fundamental for safe handling.

Property	Value
CAS Number	2969158-02-7[1]
Molecular Formula	C33H24ClF2N3O5[1]
Molecular Weight	616.01 g/mol [1]
Target	Glucagon-like peptide-1 receptor (GLP-1R)[1][2]
Physical Form	Solid (assumed based on tablet formulation in clinical trials)
Solubility	Soluble in water[6]

## Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **DA-302168S** is not publicly available, the following PPE recommendations are based on general best practices for handling potent pharmaceutical compounds and information from SDSs for related substances like Glucagon. [6][7]

### Engineering Controls:

- It is recommended to handle **DA-302168S** in a well-ventilated area.[7] The use of a fume hood, ventilated enclosure, or local exhaust ventilation is advised to minimize inhalation exposure.[6][7]

### Personal Protective Equipment:

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles to protect against splashes and dust.[6][7]
- Skin Protection:
  - Gloves: Chemical-resistant gloves are mandatory.[6][7] Given the lack of specific data for **DA-302168S**, nitrile gloves are a suitable initial choice. Ensure to change gloves frequently and immediately if they become contaminated.

- Lab Coat: A standard laboratory coat should be worn to protect street clothing and prevent skin contact.
- Respiratory Protection:
  - If handling the compound as a powder outside of a ventilated enclosure where dust may be generated, a NIOSH-approved respirator with a particulate filter (e.g., N95 or higher) should be used.<sup>[7]</sup>

## Operational and Disposal Plans

### Storage:

- Store **DA-302168S** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

### Handling:

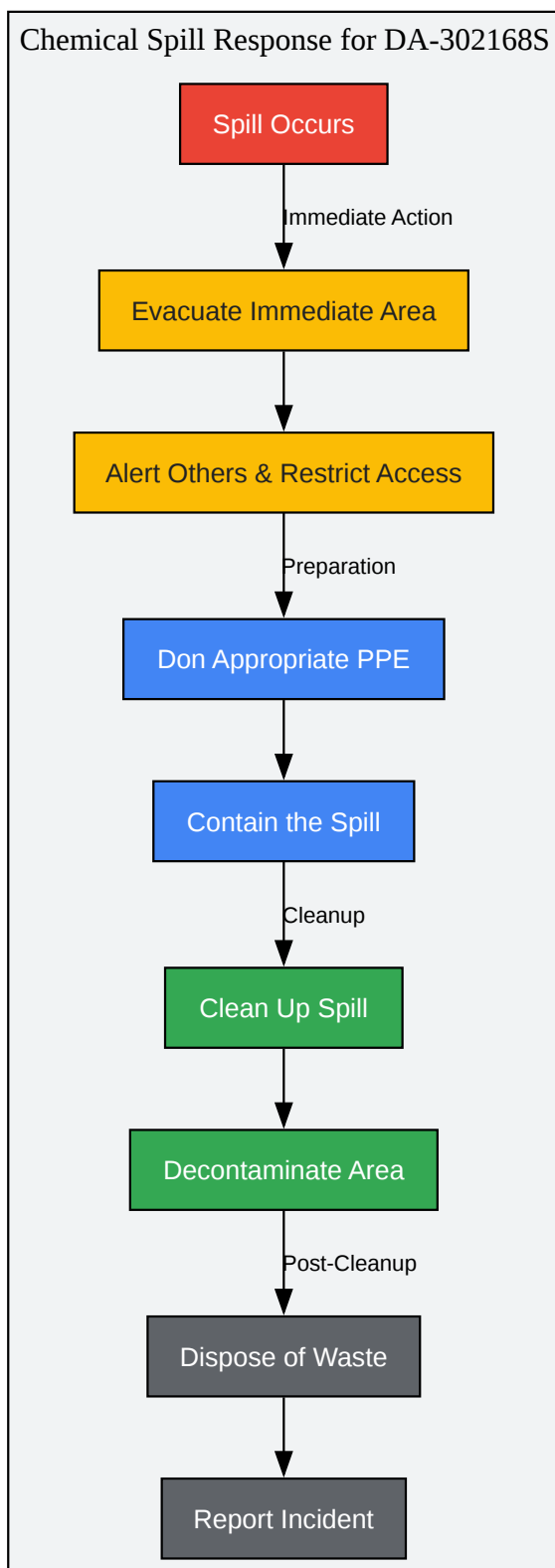
- Avoid creating dust when handling the solid form.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

### Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to be released into the environment.

## Emergency Procedures: Chemical Spill Workflow

In the event of a spill, follow the established protocol to ensure safety and minimize contamination.



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Caption: Workflow for responding to a chemical spill of **DA-302168S**.

### First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air.[6] If breathing is difficult, seek medical attention.
- Skin Contact: In case of contact, immediately wash the skin with plenty of soap and water.[6] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[6] Seek medical attention.
- Ingestion: If swallowed, do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

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